

Stability and Storage of Daunorubicin-13C,d3: A Technical Guide

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Compound of Interest

Compound Name: *Daunorubicin-13C,d3*

Cat. No.: *B10819151*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for the isotopically labeled anthracycline antibiotic, **Daunorubicin-13C,d3**. Intended for use as an internal standard in quantitative analyses by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS), understanding its stability profile is critical for ensuring accurate and reproducible experimental results.^{[1][2]} This document synthesizes available data on **Daunorubicin-13C,d3** and its unlabeled counterpart, Daunorubicin, to offer a detailed resource for laboratory professionals.

Chemical and Physical Properties

Daunorubicin-13C,d3 is a derivative of Daunorubicin, labeled with one carbon-13 atom and three deuterium atoms. This labeling provides a distinct mass signature for use in mass spectrometry-based assays.

Property	Value
Chemical Name	(8S,10S)-10-[(3-amino-2,3,6-trideoxy- α -L-lyxohexopyranosyl)oxy]-7,8,9,10-tetrahydro-6,8,11-trihydroxy-1-(methoxy- ^{13}C ,d ₃)-5,12-naphthacenedione
Molecular Formula	C ₂₆ [^{13}C]H ₂₆ D ₃ NO ₁₀
Molecular Weight	531.5 g/mol
Appearance	Solid
Solubility	Slightly soluble in DMSO.[1][3]

Recommended Storage and Shipping Conditions

Proper storage is paramount to maintaining the integrity and stability of **Daunorubicin-13C,d3**. The following conditions are recommended based on supplier data.

Solid Form

Condition	Recommendation	Stability
Storage Temperature	-20°C[1][3]	≥ 4 years[1]
Shipping Temperature	Shipped at room temperature for domestic transit; international shipping conditions may vary.[1][2]	-
Light Exposure	Store protected from light.[4]	-

In Solution

Once reconstituted, the stability of Daunorubicin solutions is dependent on the solvent, pH, temperature, and storage container. The data below, primarily from studies on unlabeled Daunorubicin, provides guidance on the stability of **Daunorubicin-13C,d3** in solution. It is recommended to prepare fresh solutions for optimal performance. If storage of stock solutions is necessary, it should be for the shortest possible duration under validated conditions.

Solvent/Diluent	Concentration	Storage Temperature	Container	Duration
Water-for-Injection	-	4°C	Polypropylene Syringes	At least 43 days[5][6]
0.9% Sodium Chloride	-	4°C or -20°C	-	At least 43 days[5][6]
5% Dextrose	-	4°C or -20°C	-	At least 43 days[5]
0.9% Sodium Chloride	-	25°C	PVC Minibags	At least 43 days[5]
5% Glucose or 0.9% NaCl	-	4°C (light protected)	PVC Bags	7 days[7]

Note: Daunorubicin is unstable in solutions with a pH greater than 8.[4]

Experimental Protocols

While specific stability-indicating methods for **Daunorubicin-13C,d3** are not extensively published, the following protocols, adapted from studies on unlabeled Daunorubicin, can be used to assess its stability.

Stability Testing of Daunorubicin in Solution

This protocol outlines a general method for evaluating the stability of Daunorubicin in various infusion fluids.

Objective: To determine the chemical stability of Daunorubicin in different intravenous solutions under various storage conditions.

Materials:

- Daunorubicin hydrochloride
- 0.9% Sodium Chloride injection

- 5% Dextrose injection
- Water-for-Injection
- Polyvinyl chloride (PVC) minibags
- Polypropylene syringes
- High-Performance Liquid Chromatography (HPLC) system with a UV or fluorescence detector
- C18 analytical column

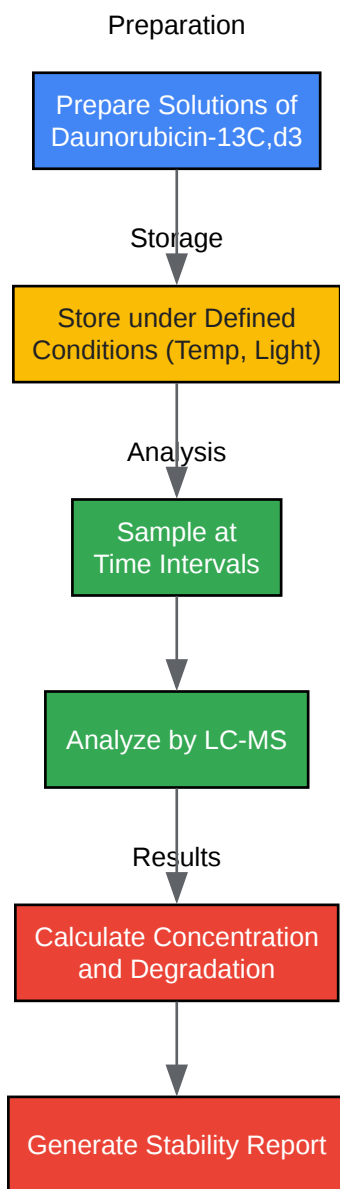
Methodology:

- **Solution Preparation:** Reconstitute Daunorubicin with the desired solvent (e.g., Water-for-Injection) to a stock concentration. Further dilute the stock solution with the infusion fluids (0.9% NaCl, 5% Dextrose) to the final desired concentration in the respective storage containers (PVC minibags or polypropylene syringes).
- **Storage:** Store the prepared solutions under different temperature conditions (e.g., -20°C, 4°C, 25°C) and, if necessary, protected from light.
- **Sampling:** Withdraw aliquots from each container at predetermined time points (e.g., 0, 24, 48 hours, 7 days, etc.).
- **HPLC Analysis:** Analyze the samples using a validated stability-indicating HPLC method. An example of HPLC conditions is a C18 column with a mobile phase consisting of a buffer and an organic solvent, with detection at an appropriate wavelength.
- **Data Analysis:** Calculate the concentration of Daunorubicin remaining at each time point relative to the initial concentration. Stability is typically defined as the retention of at least 90% of the initial concentration.

Signaling Pathways

Daunorubicin exerts its cytotoxic effects through various mechanisms, including the induction of apoptosis. In mature acute myeloid leukemia (AML) cells, Daunorubicin has been shown to

activate a signaling cascade that leads to programmed cell death.



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